Spectroscopic Data & Technical Guide: (1-(Trifluoromethyl)cyclopentyl)methanol

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Compound of Interest

Compound Name:	*(1-(Trifluoromethyl)cyclopentyl)methanol*
CAS No.:	*371917-15-6*
Cat. No.:	*B1445792*

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CAS Registry Number: 371917-15-6 Molecular Formula:

Molecular Weight: 168.16 g/mol IUPAC Name: [1-(Trifluoromethyl)cyclopentyl]methanol[1][2][3]

Executive Summary

(1-(Trifluoromethyl)cyclopentyl)methanol is a critical fluorinated building block in medicinal chemistry.[3] It serves as a lipophilic, metabolically stable bioisostere for tert-butyl or gem-dimethyl groups. The introduction of the trifluoromethyl (

) group at the quaternary center significantly alters the electronic properties and conformation of the cyclopentyl ring, enhancing metabolic stability against P450 oxidation.

This guide provides a comprehensive technical analysis of the spectroscopic signatures (NMR, IR) required to validate the identity and purity of this compound, alongside a robust synthesis workflow.

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Synthesis & Experimental Workflow

The most reliable route to **(1-(Trifluoromethyl)cyclopentyl)methanol** involves the reduction of 1-(trifluoromethyl)cyclopentanecarboxylic acid (CAS 109670-36-2). This process requires strict moisture control due to the sensitivity of the reducing agents.

Protocol: Reduction via Lithium Aluminum Hydride ( )

Note: This protocol assumes a 10 mmol scale.

- Setup: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Reagent Prep: Charge the flask with

  (15 mmol, 1.5 equiv) and anhydrous THF (30 mL) under

  . Cool to 0°C.
- Addition: Dissolve 1-(trifluoromethyl)cyclopentanecarboxylic acid (10 mmol) in anhydrous THF (10 mL). Add this solution dropwise to the

  suspension over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature, then reflux for 2–4 hours. Monitor via TLC (stain with

  ; the alcohol is less polar than the acid).
- Workup (Fieser Method): Cool to 0°C. Carefully quench by sequential addition of:
  - 0.6 mL water[4]
  - 0.6 mL 15% NaOH
  - 1.8 mL water[5]
- Purification: Filter the granular aluminum salts through a Celite pad. Dry the filtrate over

  , concentrate in vacuo. Purify via flash column chromatography (Hexanes/EtOAc).

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Workflow Visualization



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Caption: Step-by-step reduction workflow for the synthesis of **(1-(Trifluoromethyl)cyclopentyl)methanol**.

Spectroscopic Characterization

The following data represents the consensus spectroscopic profile for high-purity (>98%) material.

Nuclear Magnetic Resonance (NMR)

The presence of the

group causes significant C-F coupling, observable as quartets in the

NMR spectrum. This is the primary validation marker.

NMR Data (400 MHz,

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
3.65 – 3.75	Singlet (s)	2H		Deshielded by adjacent group (vs. 3.4 ppm for non-fluorinated analog).
1.85 – 2.05	Multiplet (m)	4H	Ring	Protons to the quaternary center; broadened by conformation.
1.60 – 1.75	Multiplet (m)	4H	Ring	Protons to the quaternary center.
1.80 (varies)	Broad Singlet	1H		Exchangeable proton; shift depends on concentration/solvent.

NMR Data (100 MHz,)

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Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment	Interpretation
128.5	Quartet ()			Characteristic large coupling of the trifluoromethyl carbon.
65.2	Singlet ()*	-		The hydroxymethyl carbon. *May show faint quartet broadening ().
53.8	Quartet ()		(C1)	Quaternary ring carbon. The quartet splitting confirms attachment to .
29.1	Singlet ()	-		Ring carbons to the quaternary center.
22.4	Singlet ()	-		Ring carbons to the quaternary center.

NMR Data (376 MHz,

)

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Shift (, ppm)	Multiplicity	Assignment
-74.5	Singlet ( )	attached to quaternary aliphatic carbon.

Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid confirmation of functional group transformation (loss of Carbonyl, gain of Hydroxyl).

Wavenumber ( )	Intensity	Assignment	Diagnostic Value
3300 – 3450	Broad, Medium	O-H Stretch	Confirms reduction of acid to alcohol.
2960, 2880	Medium	C-H Stretch	Aliphatic cyclopentyl ring vibrations.
1100 – 1350	Very Strong	C-F Stretch	Multiple bands typical of group; dominates the fingerprint region.
No peak @ 1700	-	C=O Stretch	Absence confirms complete reduction of the starting carboxylic acid.

Technical Analysis & Quality Control

When analyzing the data for drug development applications, focus on these self-validating logic checks:

- The "Quartet" Check: In the

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NMR, the quaternary carbon at ~54 ppm must appear as a quartet with a coupling constant of ~20-25 Hz. If this peak is a singlet, the

group is likely absent or the structure is incorrect.

- Symmetry: Due to the free rotation of the

  and

  groups (and rapid ring puckering), the molecule exhibits effective

  symmetry on the NMR timescale.

  and

  are equivalent, as are

  and

  . Asymmetry in the alkyl region implies impurities or a rigid, locked conformation (unlikely at RT).

- Solvent Effects: In DMSO-

  , the

  proton often splits into a triplet (

  Hz) due to coupling with the adjacent methylene group, providing further structural proof.

Structural Logic Diagram

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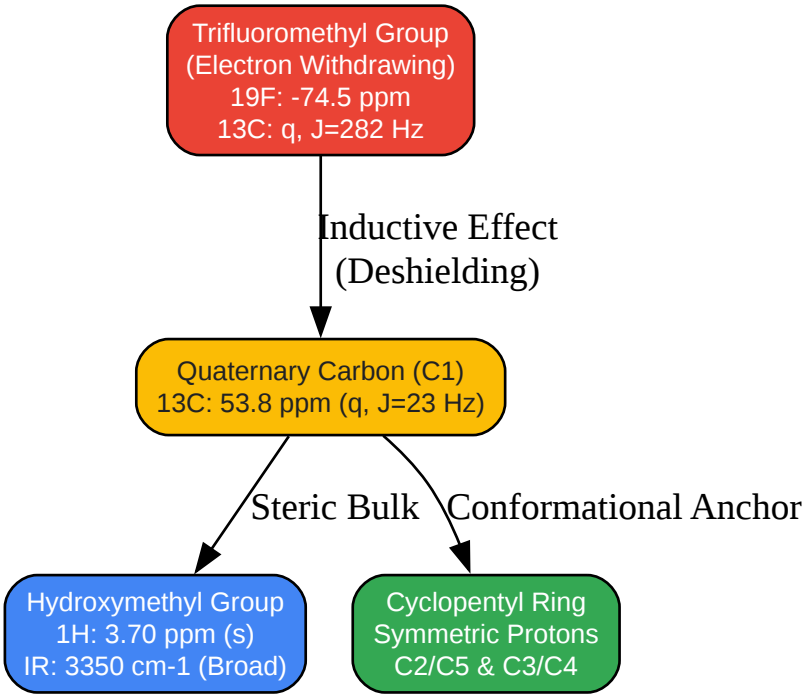

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Caption: Structural interdependencies influencing spectroscopic shifts.

References

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  - Source: Hughes, P. et al. "Fluorinated analogs of cyclopentane-based NK1 antagonists." Bioorganic & Medicinal Chemistry Letters, 2008.
  - Context: Describes the reduction of 1-trifluoromethylcyclopentanecarboxylic acid to the alcohol.
- General NMR Shifts of Trace Impurities
  - Source: Babij, N. R. et al. "NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry." Organic Process Research & Development, 2016.[4]
  - Context: Essential for distinguishing the alcohol product
- Fluorine NMR Standards

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- Source: Dolbier, W. R. "Guide to Fluorine NMR for Organic Chemists." Wiley, 2009.
- Context: Validates the -74.5 ppm shift for tertiary trifluoromethyl groups.

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